

# An In-depth Technical Guide to the Physical Properties of Butylcyclooctane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Butylcyclooctane

Cat. No.: B100280

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Butylcyclooctane**, a saturated cycloalkane with the chemical formula  $C_{12}H_{24}$ , is a compound of interest in various fields of chemical research and development. Its physical properties are fundamental to understanding its behavior in different systems, which is crucial for its application in areas such as solvent chemistry, materials science, and as a non-polar medium in chemical reactions. This technical guide provides a comprehensive overview of the core physical properties of **butylcyclooctane**, complete with experimental protocols for their determination and a summary of quantitative data.

## Core Physical Properties of Butylcyclooctane

The physical characteristics of **butylcyclooctane** are dictated by its molecular structure, which consists of an eight-membered carbon ring with a butyl substituent. These properties are essential for predicting its behavior in various applications.

## Data Presentation

The following table summarizes the key physical properties of **butylcyclooctane** based on available data.

Physical Property	Value	Units
Molecular Formula	C <sub>12</sub> H <sub>24</sub>	-
Molecular Weight	168.32	g/mol
Density	0.826	g/mL[1]
Boiling Point	217 - 232.3	°C[1]
Melting Point	Data not readily available	°C
Refractive Index	1.4585 - 1.459	-[1]
Viscosity	Temperature-dependent data available	Pa·s or cP

Note: The boiling point is presented as a range from different sources. Viscosity is highly dependent on temperature, and specific values can be obtained from resources such as the NIST/TRC Web Thermo Tables.[2] The melting point for **butylcyclooctane** is not readily found in publicly available literature.

## Experimental Protocols for Determination of Physical Properties

The following sections detail the standard experimental methodologies for determining the key physical properties of liquid cycloalkanes like **butylcyclooctane**.

### Determination of Density

The density of a liquid can be determined using a pycnometer or a vibrating tube densimeter.

Method using a Pycnometer:

- **Cleaning and Calibration:** The pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is thoroughly cleaned, dried, and weighed ( $m_1$ ). It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again ( $m_2$ ). The volume of the pycnometer ( $V$ ) can be calculated.

- **Sample Measurement:** The pycnometer is emptied, dried, and filled with **butylcyclooctane** at the same temperature. It is then weighed ( $m_3$ ).
- **Calculation:** The density of **butylcyclooctane** ( $\rho$ ) is calculated using the formula:  $\rho = (m_3 - m_1) / V$

## Determination of Boiling Point

The boiling point of **butylcyclooctane** can be determined by distillation or the capillary method (Thiele tube method).<sup>[3][4]</sup>

Method using Distillation:<sup>[5]</sup>

- **Apparatus Setup:** A distillation apparatus is assembled with a round-bottom flask containing the **butylcyclooctane** sample and a few boiling chips. A thermometer is positioned so that its bulb is just below the side arm of the distillation head.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid at the given atmospheric pressure.<sup>[6]</sup>

## Determination of Refractive Index

The refractive index of a liquid is typically measured using a refractometer, such as an Abbé refractometer.

Method using an Abbé Refractometer:

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index.
- **Sample Application:** A few drops of **butylcyclooctane** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields

is sharp and centered on the crosshairs.

- Reading: The refractive index is read directly from the instrument's scale.

## Determination of Viscosity

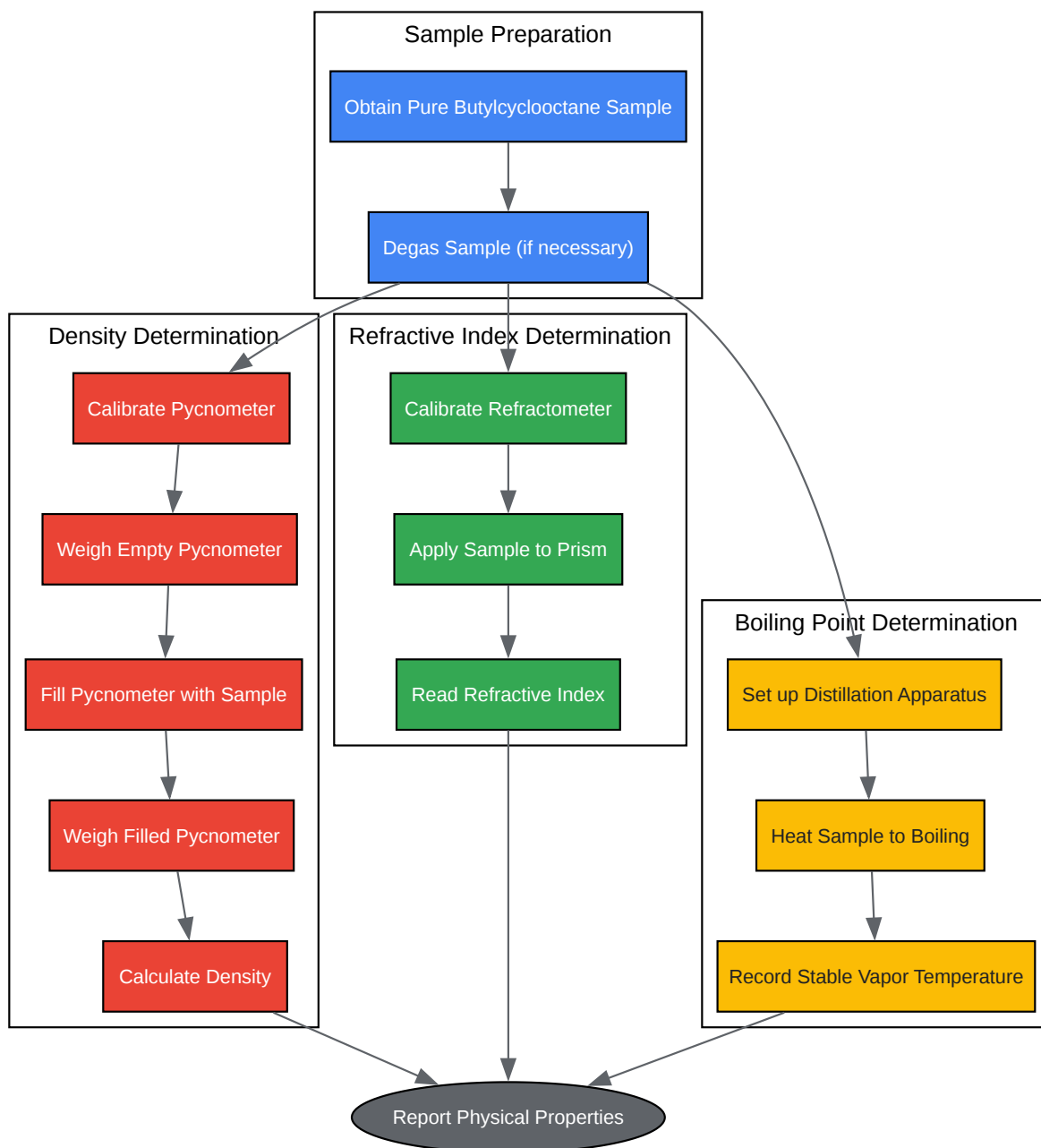
The viscosity of a liquid can be determined using various types of viscometers, such as a capillary viscometer or a rotational viscometer.<sup>[7]</sup>

Method using a Capillary Viscometer (Ostwald type):

- Preparation: The viscometer is cleaned and dried. A known volume of **butylcyclooctane** is introduced into the viscometer.
- Temperature Control: The viscometer is placed in a constant-temperature bath until the sample reaches the desired temperature.
- Measurement: The liquid is drawn up by suction into the upper bulb. The suction is then removed, and the time (t) it takes for the liquid to flow between two marked points on the capillary is measured.
- Calculation: The kinematic viscosity ( $\nu$ ) is calculated using the equation  $\nu = C * t$ , where C is the calibration constant of the viscometer. The dynamic viscosity ( $\eta$ ) can then be calculated by multiplying the kinematic viscosity by the density of the liquid ( $\eta = \nu * \rho$ ).

## Mandatory Visualization

The following diagram illustrates a generalized experimental workflow for determining the physical properties of a liquid compound like **butylcyclooctane**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining physical properties of **butylcyclooctane**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 2. WTT- Under Construction Page [wtt-pro.nist.gov]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 5. vernier.com [vernier.com]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. Experimental determination of viscosity (viscometer) | tec-science [tec-science.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Butylcyclooctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100280#physical-properties-of-butylcyclooctane]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)